

handling and disposal procedures for 3,6-Dichloro-4-methoxypyridazine

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Compound of Interest

Compound Name: 3,6-Dichloro-4-methoxypyridazine

Cat. No.: B1312329

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Application Notes and Protocols for 3,6-Dichloro-4-methoxypyridazine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **3,6-Dichloro-4-methoxypyridazine** (CAS No. 70952-62-4), a chemical intermediate utilized in the synthesis of more complex molecules. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of research activities.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,6-Dichloro-4-methoxypyridazine** is provided below. This information is essential for its proper handling and storage.

Property	Value	Source
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ O	[1]
Molecular Weight	179.01 g/mol	
Appearance	White to off-white solid	[2]
Melting Point	130-131 °C	[2]
Boiling Point	314.1 ± 37.0 °C (Predicted)	[2]
Density	1.446 ± 0.06 g/cm ³ (Predicted)	[2]
Storage Temperature	2-8 °C under inert gas (Nitrogen or Argon)	[2]

Safety and Hazard Information

3,6-Dichloro-4-methoxypyridazine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications. A related compound, 3,6-Dichloro-4-methylpyridazine, is noted to be harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[\[3\]](#)[\[4\]](#)

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation

Experimental Protocols

Protocol 1: Safe Handling of 3,6-Dichloro-4-methoxypyridazine

This protocol outlines the necessary precautions for handling **3,6-Dichloro-4-methoxypyridazine** in a laboratory setting.

1.1 Personal Protective Equipment (PPE)

Before handling the compound, all personnel must wear the following PPE:

- Eye Protection: Chemical safety goggles or a face shield.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.[3]
- Skin and Body Protection: A laboratory coat or chemical-resistant apron. Closed-toe shoes are mandatory.[3]
- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][6]

1.2 Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4]

1.3 Weighing and Solution Preparation

- Designate a specific area within the chemical fume hood for weighing and handling **3,6-Dichloro-4-methoxypyridazine**.
- Place a weigh boat on a calibrated analytical balance.
- Carefully transfer the desired amount of the solid compound to the weigh boat using a clean spatula. Avoid creating dust.[6]
- Once the desired mass is obtained, securely close the stock container.

- To prepare a solution, add the weighed solid to a suitable solvent in a flask, stirring gently to dissolve.
- If sonication is required, ensure the vessel is securely capped.

Protocol 2: Disposal of 3,6-Dichloro-4-methoxypyridazine

This protocol provides guidelines for the safe disposal of **3,6-Dichloro-4-methoxypyridazine** and associated contaminated materials.

2.1 Waste Segregation and Collection

- Solid Waste: Collect all unused **3,6-Dichloro-4-methoxypyridazine** and any grossly contaminated materials (e.g., weigh boats, paper towels) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **3,6-Dichloro-4-methoxypyridazine** in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Sharps Waste: Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container.

2.2 Container Labeling

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3,6-Dichloro-4-methoxypyridazine**," and the associated hazards (e.g., "Irritant").

2.3 Decontamination

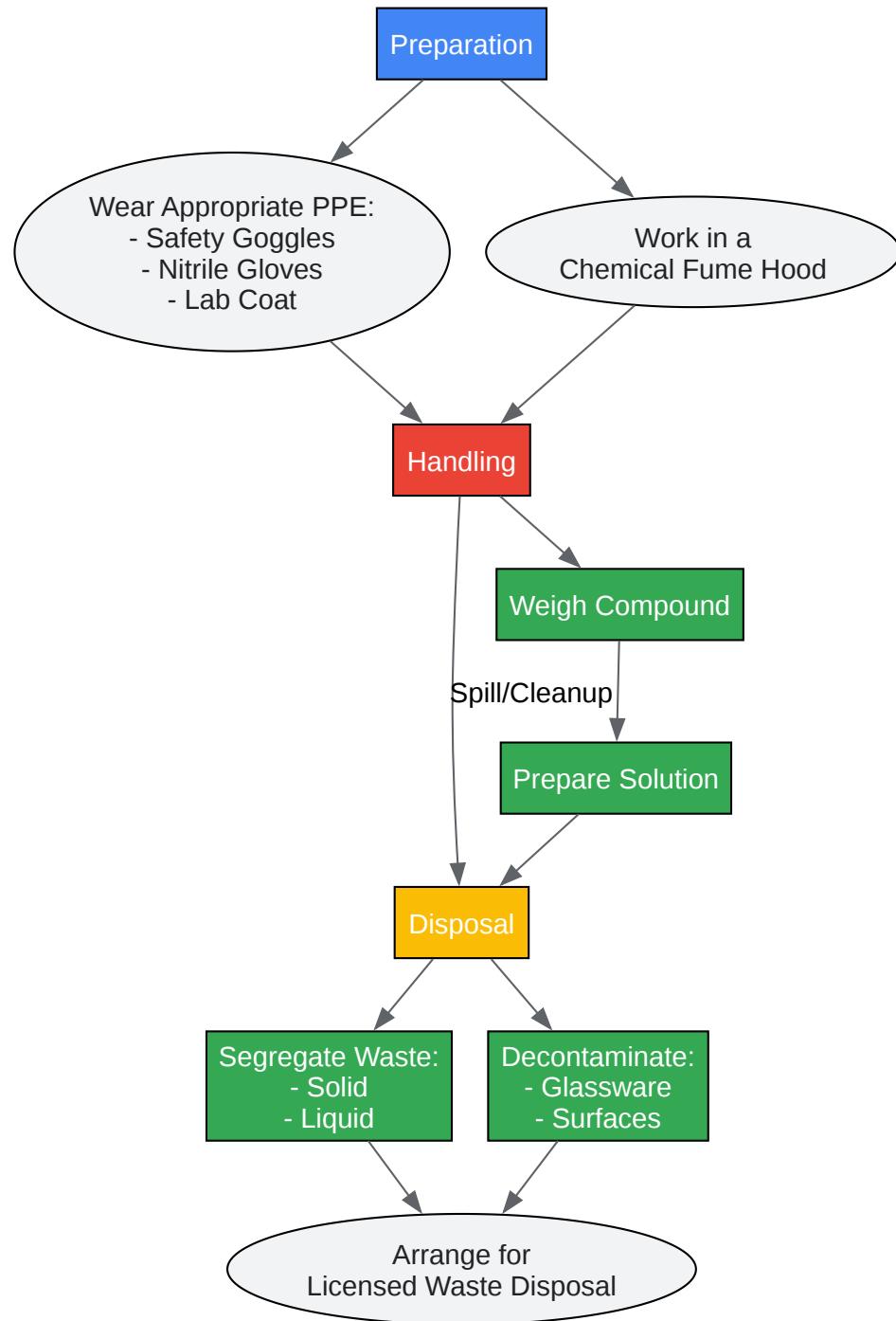
- Glassware and Equipment: Thoroughly rinse all contaminated glassware and equipment with a suitable solvent (e.g., acetone, ethanol) in a fume hood. Collect the rinsate as hazardous liquid waste. Subsequently, wash with soap and water.
- Work Surfaces: Decontaminate the work surface within the fume hood with a suitable solvent, followed by a thorough cleaning with soap and water.

2.4 Final Disposal

- Dispose of all waste in accordance with local, state, and federal regulations.[\[5\]](#) It is recommended to contact a licensed professional waste disposal service for final disposal.[\[6\]](#)

Visual Workflow

Workflow for Safe Handling and Disposal of 3,6-Dichloro-4-methoxypyridazine

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Caption: Workflow for handling and disposal of **3,6-Dichloro-4-methoxypyridazine**.

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